

Essential Safety and Disposal Procedures for NNC-711

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Compound of Interest		
Compound Name:	Nnc 711	
Cat. No.:	B031237	Get Quote

For researchers, scientists, and drug development professionals, the responsible management and disposal of chemical compounds are paramount to ensuring a safe laboratory environment and maintaining regulatory compliance. This document provides a comprehensive guide to the proper disposal procedures for NNC-711, a potent and selective GAT-1 GABA uptake inhibitor. Given its psychoactive properties, treating NNC-711 and all associated materials as hazardous waste is a critical safety measure.

Immediate Safety Precautions:

Before handling NNC-711, it is crucial to consult your institution's specific safety protocols and the available chemical information. In the absence of a formal Safety Data Sheet (SDS), a conservative approach, assuming the compound is hazardous, should be adopted.

- Personal Protective Equipment (PPE): Always wear appropriate PPE, including a laboratory coat, chemical-resistant gloves (e.g., nitrile), and safety glasses or goggles.
- Ventilation: Handle solid NNC-711 and prepare solutions in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of dust or aerosols.
- Spill Management: In the event of a spill, isolate the area and follow your institution's established spill response procedures for potent compounds. Spilled materials and cleanup supplies must be disposed of as hazardous waste.[1]

Quantitative Data for NNC-711



The following table summarizes key quantitative data for NNC-711, compiled from various suppliers and publications.

Property	Value	Source(s)
Molecular Weight	386.88 g/mol (as HCl salt)	[2]
CAS Number	145645-62-1	[2]
Purity	≥98% (HPLC)	
IC50 for hGAT-1	0.04 μΜ	
IC50 for rGAT-2	171 μΜ	
IC50 for hGAT-3	1700 μΜ	
IC50 for hBGT-1	622 μΜ	
Solubility in Water	10 mM	[3]
Solubility in DMSO	Soluble	[3]

Experimental Protocols and Waste Generation

Detailed methodologies for experiments involving NNC-711 will vary based on the research objectives. However, a general workflow can be outlined to identify points of waste generation.

Protocol for a Hypothetical In Vitro Experiment:

- Stock Solution Preparation:
 - Weigh the required amount of solid NNC-711 in a chemical fume hood.
 - Dispose of any contaminated weigh boats or paper as solid chemical waste.
 - Dissolve the solid in a suitable solvent (e.g., DMSO or water) to create a concentrated stock solution.
 - The empty stock vial should be triple-rinsed with a suitable solvent, and the rinsate collected as hazardous liquid waste.[1]



· Cell Culture Treatment:

- Dilute the NNC-711 stock solution to the final working concentration in cell culture media.
- All contaminated pipette tips, serological pipettes, and culture vessels (flasks, plates) must be disposed of as biohazardous waste, with consideration for the chemical contamination.
 Consult your institutional guidelines for mixed biohazardous and chemical waste.

Post-Experiment Waste:

- The remaining cell culture media containing NNC-711 is considered hazardous liquid waste and must be collected for proper disposal.
- Any unused stock or working solutions of NNC-711 must also be disposed of as hazardous liquid chemical waste.

Step-by-Step Disposal Procedures for NNC-711

The following procedures are based on general guidelines for the disposal of hazardous laboratory chemicals and should be adapted to comply with your institution's specific policies.

1. Waste Segregation:

Proper segregation is the first and most critical step to prevent accidental chemical reactions.[4]

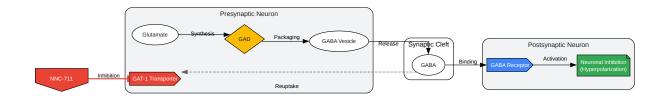
- Solid Waste: Collect all solid materials contaminated with NNC-711 in a designated, clearly labeled hazardous waste container. This includes:
 - Contaminated gloves, weigh paper, and bench protectors.
 - Unused or expired solid NNC-711.
- Liquid Waste: Use separate, dedicated, and leak-proof containers for different types of liquid waste.
 - Aqueous Waste: Collect aqueous solutions of NNC-711 (e.g., in buffers or cell culture media) in a container labeled "Aqueous Hazardous Waste."



- Organic Waste: If organic solvents are used, collect this waste in a separate container labeled "Organic Hazardous Waste." Never mix organic and aqueous waste streams.
- Sharps Waste: Needles, syringes, and contaminated glass Pasteur pipettes should be disposed of in a designated, puncture-resistant sharps container.[5]
- 2. Waste Container Management:
- Compatibility: Ensure that waste containers are made of a material compatible with the waste they are holding (e.g., do not store acidic solutions in metal containers).[6]
- Labeling: All hazardous waste containers must be clearly labeled with the words "Hazardous Waste," the full chemical name(s) of the contents (no abbreviations), and the accumulation start date.[5][6]
- Closure: Keep waste containers securely capped at all times, except when adding waste.[1]
 [6]
- Storage Location: Store hazardous waste in a designated and secure Satellite Accumulation Area (SAA) within the laboratory, away from general work areas.[6]
- 3. Final Disposal:
- Institutional EHS: The final disposal of all NNC-711 waste must be handled through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor.[1][4]
- Waste Pickup: Contact your EHS office to schedule a waste pickup when your containers are approaching full. Do not overfill containers.
- Prohibited Disposal Methods: Never dispose of NNC-711 or its containers in the regular trash or down the drain. Evaporation of chemical waste is also not an acceptable disposal method.[1][5]

Mandatory Visualizations NNC-711 Mechanism of Action at the Synapse



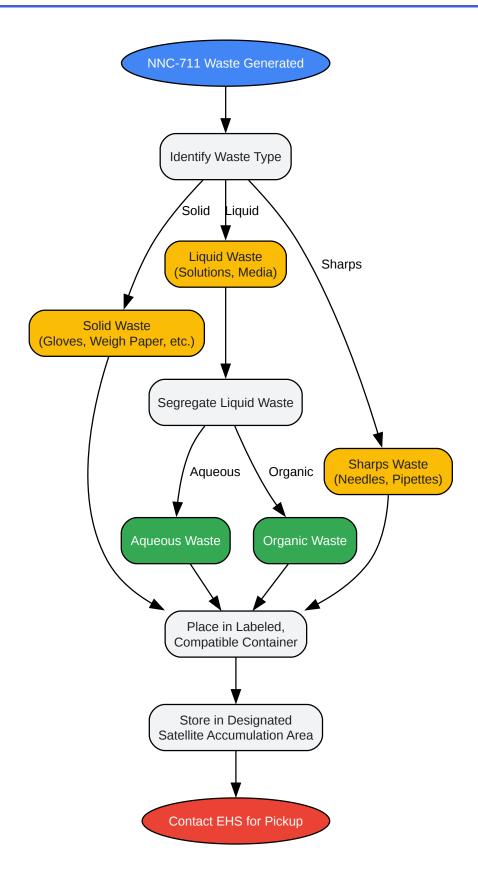


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Caption: Inhibition of the GAT-1 transporter by NNC-711.

Logical Workflow for NNC-711 Waste Disposal





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Caption: Decision workflow for the proper disposal of NNC-711 waste.



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- To cite this document: BenchChem. [Essential Safety and Disposal Procedures for NNC-711]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b031237#nnc-711-proper-disposal-procedures]

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